

# Lithium Aluminum Hydride (LiAlH<sub>4</sub>) Technical Support Center

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Lithium aluminium hydride*

Cat. No.: B105392

[Get Quote](#)

Welcome to the technical support center for Lithium Aluminum Hydride (LiAlH<sub>4</sub>). This resource is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance on the stability, storage, and safe handling of this highly reactive reagent.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary stability concerns with LiAlH<sub>4</sub>?

**A1:** Lithium Aluminum Hydride (LiAlH<sub>4</sub>) is a powerful reducing agent with several inherent stability issues. It is highly reactive and sensitive to both moisture and heat.

- **Reactivity with Water:** LiAlH<sub>4</sub> reacts violently with water, including atmospheric moisture, to release flammable hydrogen gas, which can ignite spontaneously.[\[1\]](#)[\[2\]](#)[\[3\]](#) This reaction is highly exothermic. The idealized equation is: LiAlH<sub>4</sub> + 4H<sub>2</sub>O → LiOH + Al(OH)<sub>3</sub> + 4H<sub>2</sub>[\[2\]](#)
- **Thermal Decomposition:** LiAlH<sub>4</sub> is metastable at room temperature and will decompose upon heating.[\[1\]](#)[\[4\]](#) The decomposition begins around its melting point (150–170 °C) and proceeds in several stages, releasing hydrogen gas.[\[2\]](#)
- **Prolonged Storage:** Over extended periods, LiAlH<sub>4</sub> slowly decomposes even at room temperature to form Lithium Hexahydridoaluminate (Li<sub>3</sub>AlH<sub>6</sub>) and Lithium Hydride (LiH).[\[1\]](#)[\[2\]](#) This process can be accelerated by the presence of catalytic impurities like iron, vanadium, or titanium.[\[2\]](#)

Q2: My LiAlH<sub>4</sub> powder is gray, not white. Is it still usable?

A2: Yes, it is likely usable. Pure LiAlH<sub>4</sub> is a white solid, but commercial grades are almost always gray due to small amounts of aluminum metal impurities from the manufacturing process.<sup>[1][5]</sup> This gray material is routinely used in syntheses.<sup>[2]</sup> However, if an aged sample appears white, it has likely been exposed to moisture and has decomposed into lithium hydroxide and aluminum hydroxide.<sup>[2]</sup>

Q3: What is the recommended way to store LiAlH<sub>4</sub>?

A3: Proper storage is critical to maintaining the reagent's efficacy and ensuring safety. LiAlH<sub>4</sub> must be protected from air and moisture.<sup>[1][6]</sup>

- Primary Container: Store in a tightly sealed, waterproof container.<sup>[7][8]</sup> Often, it is packed in moisture-proof plastic sacks, sometimes with mineral oil to inhibit reactions with air.<sup>[2]</sup>
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon).<sup>[6][8]</sup>
- Location: Keep in a cool, dry, well-ventilated area away from heat sources and incompatible materials like water, alcohols, and strong oxidizers.<sup>[8][9]</sup> For long-term storage of opened containers, a glovebox or a well-maintained vacuum desiccator is recommended.<sup>[7]</sup>

Q4: Which solvent is best for LiAlH<sub>4</sub> reductions?

A4: LiAlH<sub>4</sub> reductions must be carried out in anhydrous (dry) aprotic solvents.<sup>[10][11]</sup> Ethereal solvents are typically used.

- Tetrahydrofuran (THF): THF is the preferred solvent. Although LiAlH<sub>4</sub> is less soluble in THF compared to diethyl ether, it is significantly more stable.<sup>[1][2]</sup>
- Diethyl Ether: LiAlH<sub>4</sub> is highly soluble in diethyl ether, but it may decompose more readily, especially if catalytic impurities are present.<sup>[2][10]</sup> Always use freshly dried solvents to avoid violent reactions with trace amounts of water.<sup>[12]</sup>

Q5: Can I grind LiAlH<sub>4</sub> pellets to get a finer powder?

A5: No, this is extremely dangerous. Grinding LiAlH<sub>4</sub> pellets in a mortar and pestle can generate enough heat from friction to cause ignition and fire.[13] Several laboratory fires have been attributed to this practice.[13] If a powdered form is needed, it should be purchased directly from the supplier.

## Troubleshooting Guides

### Issue 1: Accidental Exposure of LiAlH<sub>4</sub> to Air/Moisture

#### Symptoms:

- A hissing sound is heard when the container is opened.
- The gray powder has white patches or has turned completely white.[2]
- Reduced reactivity or failure of a standard reduction reaction.

#### Immediate Actions:

- If the exposure is minimal (e.g., brief opening in a humid environment), the bulk material may still be viable. Minimize any further exposure.
- If significant exposure is suspected (e.g., container left open), the reagent's quality is compromised. The white material is a mixture of hydroxides and is inactive.[2]
- NEVER add water to a container of LiAlH<sub>4</sub>. This will cause a violent reaction.

#### Corrective Plan:

- Assess Activity: Before use in a critical reaction, it is wise to test the activity of the suspect LiAlH<sub>4</sub>. A small-scale test reaction with a simple substrate (like an ester) can confirm its efficacy.
- Purification: For critical applications, the LiAlH<sub>4</sub> can be purified by recrystallization from diethyl ether.[1] See the detailed protocol below.
- Disposal: If the material is largely decomposed, it should be disposed of safely. This involves careful, slow quenching of the material in a controlled manner. See the quenching protocol

for details.

## Issue 2: Unexpected Exotherm or Runaway Reaction During Quenching

Symptoms:

- Rapid, uncontrolled bubbling and gas evolution.
- Solvent boiling violently.
- Foaming that threatens to overflow the reaction vessel.[\[12\]](#)
- Smoke or fire.

Immediate Actions:

- Alert Personnel: Immediately alert everyone in the lab.
- Remove Heat: If the reaction is being heated, remove the heat source immediately.
- Increase Cooling: Ensure the external cooling bath (e.g., ice-water) is sufficient and making good contact with the flask. Add more ice if necessary.
- Do NOT Seal the Vessel: The reaction is evolving hydrogen gas. Sealing the vessel will cause a dangerous pressure buildup.
- Fire Safety: If a fire starts, use a Class D fire extinguisher (for combustible metals), dry sand, or dry limestone.[\[9\]](#) DO NOT USE WATER, CO<sub>2</sub> or dry chemical extinguishers, as they will react violently with the excess LiAlH<sub>4</sub>.[\[9\]](#)

Root Cause Analysis & Prevention:

- Quenching Agent Added Too Quickly: The most common cause is the too-rapid addition of the quenching agent (e.g., water, alcohol).[\[14\]](#)
- Insufficient Cooling: The reaction flask was not adequately cooled before or during the quench.

- Concentrated Reaction Mixture: Highly concentrated reaction mixtures can lead to the formation of gels that trap heat and unquenched reagent, leading to sudden exotherms.[12]
- Prevention: Always cool the reaction mixture to 0 °C or below before quenching. Add the quenching agent extremely slowly (dropwise) with vigorous stirring.[14][15] Ensure the reaction flask is large enough (typically no more than half full) to accommodate potential foaming.[12]

## Data Presentation

Table 1: Solubility of LiAlH<sub>4</sub> in Various Ethereal Solvents

Solvent	Solubility (g / 100g solvent)
Diethyl Ether	25-30
Tetrahydrofuran (THF)	13
2-Methyltetrahydrofuran	11.5
Diglyme	1.1
Dibutyl Ether	0.2

Data sourced from various chemical handbooks and supplier information.

Table 2: Thermal Decomposition Pathway of LiAlH<sub>4</sub>

Reaction Stage	Temperature Range (°C)	Reaction Equation	Key Observations
Stage 1	150 - 170 °C	$3\text{LiAlH}_4 \rightarrow \text{Li}_3\text{AlH}_6 + 2\text{Al} + 3\text{H}_2$	Initiated by melting, followed by decomposition. <a href="#">[2]</a>
Stage 2	~200 °C	$2\text{Li}_3\text{AlH}_6 \rightarrow 6\text{LiH} + 2\text{Al} + 3\text{H}_2$	Decomposition of the intermediate. <a href="#">[2]</a>
Stage 3	> 400 °C	$\text{LiH} + \text{Al} \rightarrow \text{LiAl} + \frac{1}{2}\text{H}_2$	Requires high temperatures to proceed. <a href="#">[2]</a>

## Experimental Protocols

### Protocol 1: Safe Quenching of Excess LiAlH<sub>4</sub> (Fieser Method)

This procedure is a widely used and reliable method for working up LiAlH<sub>4</sub> reactions. It is based on the amount of LiAlH<sub>4</sub> used at the start of the reaction.

#### Methodology:

- Preparation: Before starting, ensure a properly sized flask (no more than half full) and an ice-water bath are ready. Remove all flammable materials from the immediate vicinity of the fume hood.[\[14\]](#)
- Cooling: Once the reaction is complete, cool the reaction flask to 0 °C using the ice-water bath. Ensure the flask is securely clamped.
- Sequential Addition: For every X grams of LiAlH<sub>4</sub> used in the reaction, add the following reagents sequentially, dropwise, and with vigorous stirring: a. Step 1: Slowly add X mL of water. Vigorous gas evolution (H<sub>2</sub>) will occur. Control the addition rate to keep the reaction from foaming excessively. b. Step 2: Slowly add X mL of a 15% aqueous sodium hydroxide (NaOH) solution. The mixture will become thick and granular. c. Step 3: Slowly add 3X mL of water. After this addition, the salts should precipitate as a fine, granular solid that is easy to filter.[\[15\]](#)

- Stirring: Allow the mixture to warm to room temperature and stir for at least 15-30 minutes to ensure quenching is complete and the aluminum salts are fully precipitated.
- Filtration: Filter the mixture through a pad of Celite or filter paper to remove the granular solids. Wash the solids thoroughly with an appropriate solvent (e.g., diethyl ether, ethyl acetate) to recover all of the desired product.
- Workup: The combined filtrate contains the product and can be processed as usual (e.g., drying, solvent removal).

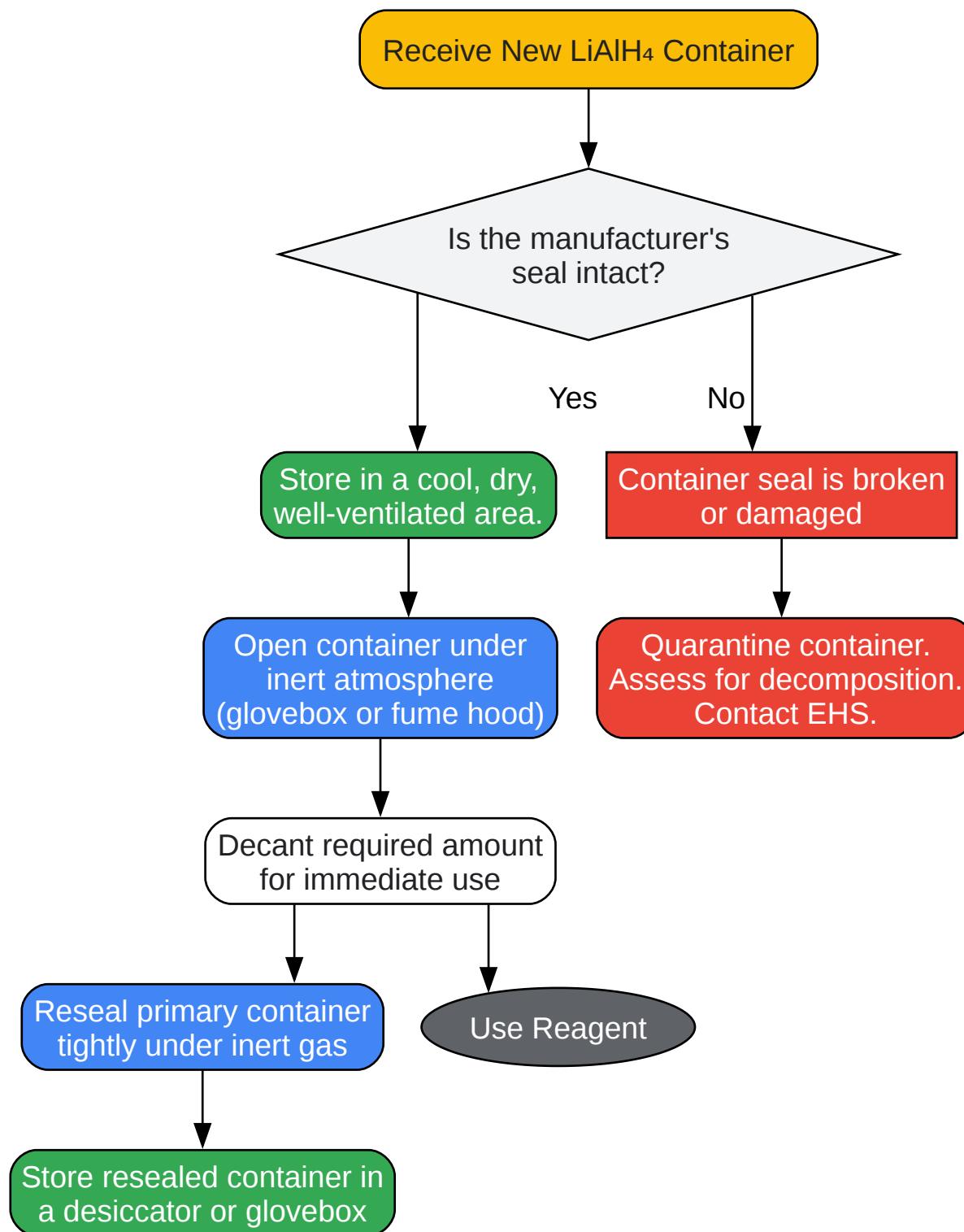
## Protocol 2: Purification of LiAlH<sub>4</sub> by Recrystallization

This protocol should only be performed by personnel experienced with handling air-sensitive reagents, ideally using Schlenk line techniques or in a glovebox.

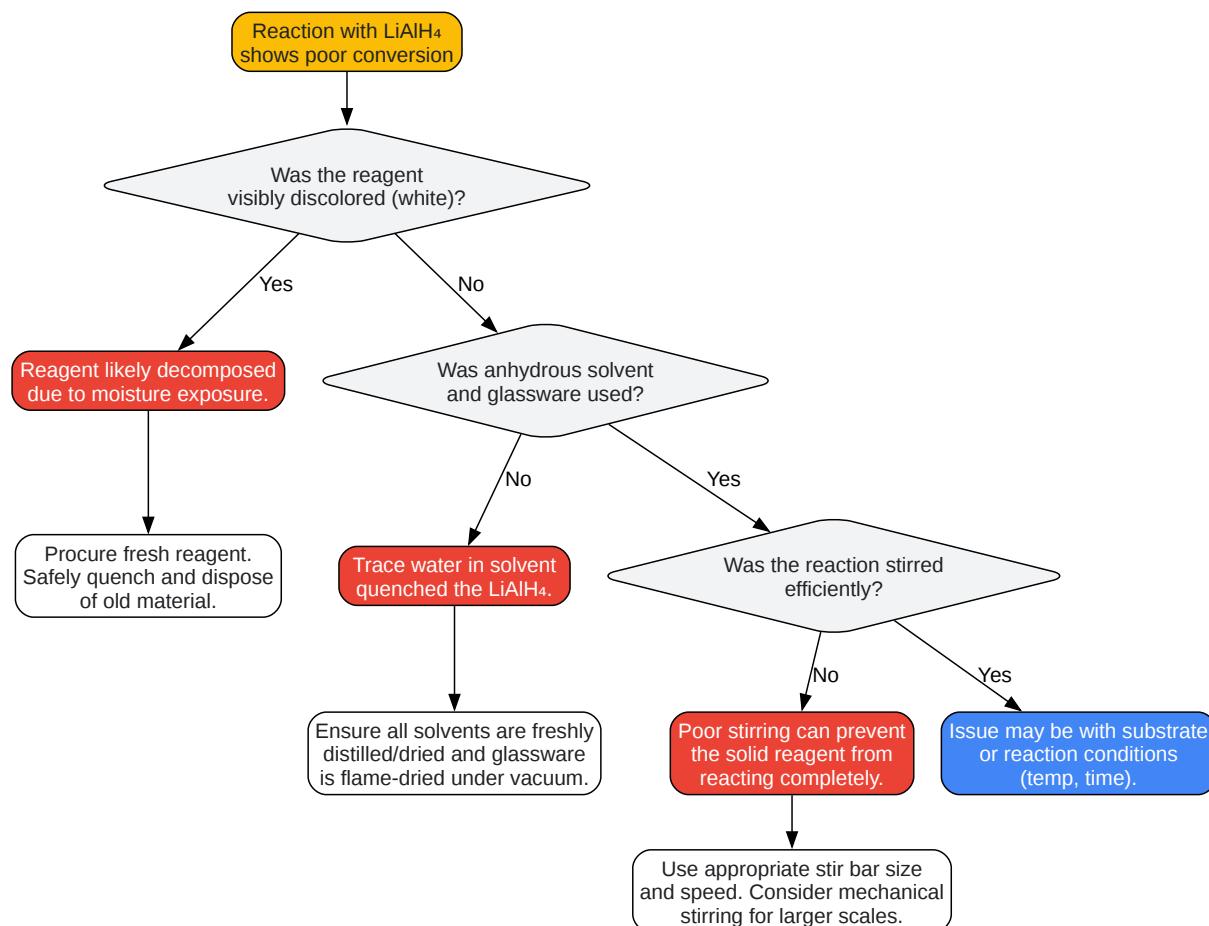
Methodology:

- Setup: In a glovebox or under a strong flow of inert gas, place the gray, commercial-grade LiAlH<sub>4</sub> into a filter frit or a Schlenk flask equipped with a stir bar.
- Extraction: Add anhydrous diethyl ether to the solid LiAlH<sub>4</sub> and stir vigorously for 10-15 minutes. The pure LiAlH<sub>4</sub> will dissolve, leaving the gray aluminum impurities behind.
- Filtration: Filter the solution through the frit into a clean, dry Schlenk flask via cannula transfer or direct filtration on a Schlenk line. Repeat the extraction and filtration process with fresh portions of diethyl ether to maximize recovery.
- Crystallization: Partially reduce the volume of the combined ether solutions under vacuum to induce crystallization. The pure LiAlH<sub>4</sub> will precipitate as a colorless solid.
- Isolation: Carefully remove the remaining solvent under vacuum. The resulting pure, white LiAlH<sub>4</sub> powder is highly pyrophoric and must be handled exclusively under an inert atmosphere (i.e., in a glovebox).[\[1\]](#)

## Visualizations

[Click to download full resolution via product page](#)

Caption: Workflow for proper storage and handling of LiAlH<sub>4</sub>.

[Click to download full resolution via product page](#)

Caption: Troubleshooting guide for a failed  $\text{LiAlH}_4$  reduction.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Lithium aluminium hydride - Sciencemadness Wiki [sciencemadness.org]
- 2. Lithium aluminium hydride - Wikipedia [en.wikipedia.org]
- 3. m.youtube.com [m.youtube.com]
- 4. bnl.gov [bnl.gov]
- 5. Lithium aluminum hydride | AlH<sub>4</sub>.Li | CID 28112 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chemicalbook.com [chemicalbook.com]
- 7. reddit.com [reddit.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. nj.gov [nj.gov]
- 10. adichemistry.com [adichemistry.com]
- 11. byjus.com [byjus.com]
- 12. pubs.acs.org [pubs.acs.org]
- 13. pubs.acs.org [pubs.acs.org]
- 14. ehs.oregonstate.edu [ehs.oregonstate.edu]
- 15. sarponggroup.com [sarponggroup.com]
- To cite this document: BenchChem. [Lithium Aluminum Hydride (LiAlH<sub>4</sub>) Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b105392#issues-with-lialh4-stability-and-storage\]](https://www.benchchem.com/product/b105392#issues-with-lialh4-stability-and-storage)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)